

An In-depth Technical Guide on the Physicochemical Properties of Dibutyl Chlorendate

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Compound of Interest

Compound Name:	Dibutyl chlorendate
CAS No.:	1770-80-5
Cat. No.:	B156090

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a comprehensive overview of the available physicochemical data for **Dibutyl chlorendate**. It is important to note that experimentally determined values for several key properties, including melting point, water solubility, and the octanol-water partition coefficient, are not readily available in the public domain. The information presented herein is compiled from various safety data sheets and chemical databases. Standardized experimental protocols are provided to guide researchers in determining these properties.

Core Physicochemical Properties

Dibutyl chlorendate, with the IUPAC name dibutyl 1,4,5,6,7,7-hexachlorobicyclo[2.2.1]hept-5-ene-2,3-dicarboxylate, is a chlorinated bicyclic ester.^[1] Its physicochemical properties are crucial for understanding its environmental fate, transport, and potential biological interactions.

Data Presentation

A summary of the available quantitative data for **Dibutyl chlorendate** is presented in Table 1. It is important to note that some of these values are predicted and have not been experimentally verified.

Property	Value	Source
Molecular Formula	C ₁₇ H ₂₀ Cl ₆ O ₄	[1]
Molecular Weight	501.06 g/mol	[1]
Physical State	Oily Liquid	
Color	Colorless	[2]
Melting Point	Data not available	
Boiling Point	500.5 °C at 760 mmHg	
Density	1.46 g/cm ³	
Vapor Pressure	3.78 x 10 ⁻¹⁰ mmHg at 25°C	
Flash Point	163.7 °C	
Water Solubility	Data not available	
Octanol-Water Partition Coefficient (logP)	5.2 (Computed)	[2]
Hydrolysis	Data not available; expected to hydrolyze due to ester groups.	
Thermal Decomposition	Data not available; decomposition of related hexachloronorbornene derivatives has been studied. [3]	

Experimental Protocols

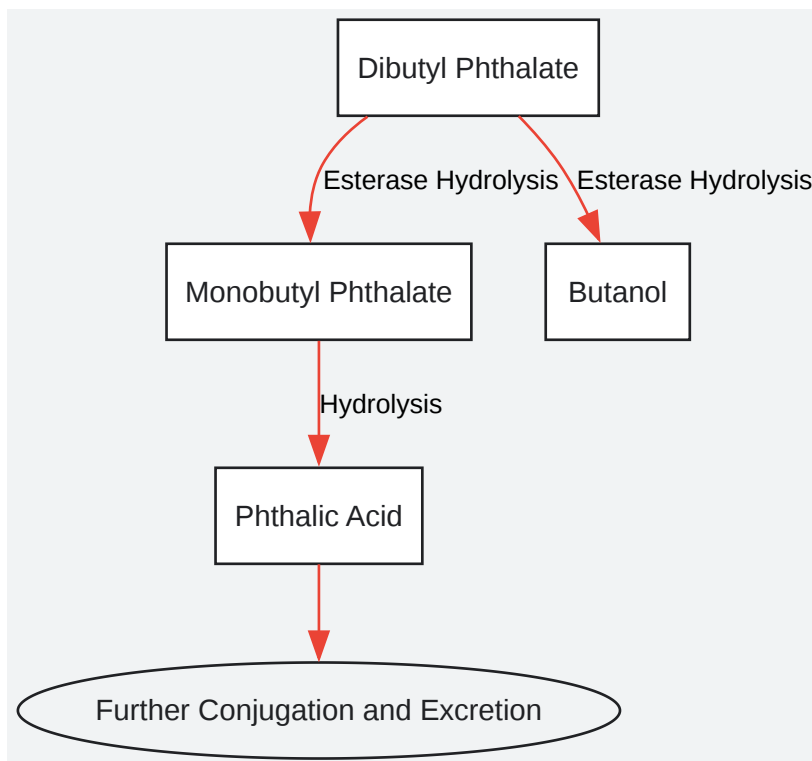
Detailed methodologies for determining key physicochemical properties are outlined below, based on internationally recognized OECD guidelines.

Melting Point Determination (OECD TG 102)

The melting point of a substance is the temperature at which the material changes from a solid to a liquid state. For pure crystalline solids, this transition is sharp.

Workflow for Melting Point Determination





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References

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- 2. Dibutyl chlorendate | C17H20Cl6O4 | CID 221178 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. electronicsandbooks.com [electronicsandbooks.com]

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